

An In-depth Technical Guide to CAS Number

1263379-33-9

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Compound of Interest

Compound Name: *tert*-Butyl (1-
(methylsulfonyl)piperidin-4-
yl)carbamate

Cat. No.: B152944

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Prepared for: Researchers, Scientists, and Drug Development Professionals

Preamble: On the Nature of Chemical Identification

In the precise world of chemical research and development, the Chemical Abstracts Service (CAS) Registry Number is an indispensable tool. It is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature, databases, and regulatory submissions. A valid CAS number is the cornerstone of any rigorous scientific inquiry.

This guide was commissioned to provide an in-depth technical overview of the chemical entity associated with CAS Number 1263379-33-9. However, an exhaustive search across multiple authoritative chemical databases, including PubChem, ChemSpider, and the CAS REGISTRY®, has yielded no information for this specific identifier. This strongly indicates that CAS number 1263379-33-9 is not a valid or publicly documented chemical identifier.

It is possible that this number contains a typographical error. A CAS number is composed of three parts separated by hyphens: the first part consisting of up to seven digits, the second of two digits, and the third, a single check digit. An error in any of these, particularly the check digit, would render the number invalid.

While the requested compound could not be identified, our initial broad searches retrieved information for several other compounds with numerically similar CAS numbers. In the spirit of providing potentially relevant information, we present a technical overview of these distinct chemical entities. It is crucial to note that the following information does not pertain to CAS 1263379-33-9.

Alternative Compound Analysis

The following sections detail the chemical information for compounds that were identified during the search for the requested CAS number. These are presented here as a reference in the event that the intended query was for one of these substances.

Lornoxicam (CAS Number: 70374-39-9)

Lornoxicam is a non-steroidal anti-inflammatory drug (NSAID) belonging to the oxicam class. It is utilized for its analgesic, anti-inflammatory, and antipyretic properties.[\[1\]](#)[\[2\]](#)

Core Chemical Information

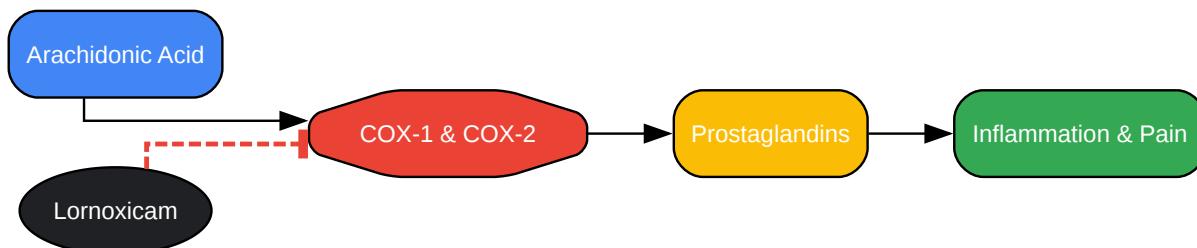
Property	Value
IUPAC Name	6-Chloro-4-hydroxy-2-methyl-N-(2-pyridyl)-2H-thieno[2,3-e][3][4]thiazine-3-carboxamide 1,1-dioxide ^[5]
Molecular Formula	C ₁₃ H ₁₀ ClN ₃ O ₄ S ₂ ^[5]
Molecular Weight	371.81 g/mol ^[5]
Appearance	White to yellow crystalline solid ^{[2][5]}
Synonyms	Chlortenoxicam, Xefo ^{[1][2]}

Mechanism of Action

Lornoxicam exerts its therapeutic effects through the potent, non-selective inhibition of the cyclooxygenase (COX) enzymes, COX-1 and COX-2.[\[1\]](#) This inhibition prevents the conversion of arachidonic acid to prostaglandins, which are key mediators of pain, inflammation, and fever.

[\[1\]](#) Lornoxicam's potent inhibition of prostaglandin biosynthesis is a distinguishing feature

among oxicam derivatives.[1][2] Additionally, it has been shown to inhibit the formation of interleukin-6 (IL-6) and inducible nitric oxide synthase (iNOS) in vitro.[5]



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Caption: Lornoxicam's inhibitory action on COX-1 and COX-2 enzymes.

Applications in Research and Medicine

Lornoxicam is clinically used for the management of pain associated with inflammatory conditions such as osteoarthritis and rheumatoid arthritis, as well as for postoperative pain relief.[1] In a research context, it serves as a tool compound for studying the roles of COX enzymes in various physiological and pathological processes.

β -Cyclodextrin (CAS Number: 7585-39-9)

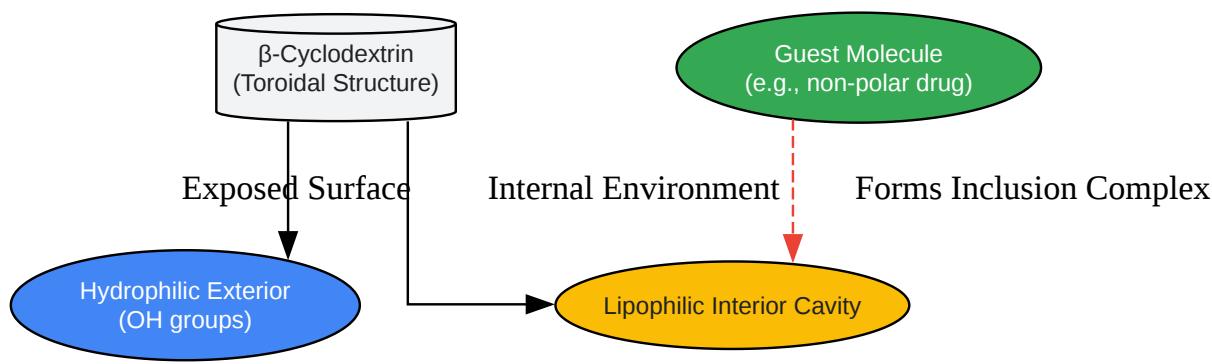
β -Cyclodextrin is a cyclic oligosaccharide composed of seven α -1,4-linked D-glucopyranose units.[6] It is produced from starch via enzymatic conversion.[4]

Core Chemical Information

Property	Value
IUPAC Name	Cycloheptaamylose
Molecular Formula	$C_{42}H_{70}O_{35}$ [6][7]
Molecular Weight	1134.98 g/mol [7]
Appearance	White, crystalline powder[6]
Synonyms	Betadex, Schardinger β -Dextrin[8]

Key Properties and Structure

The structure of β -cyclodextrin forms a torus with a hydrophilic exterior and a lipophilic interior cavity. This unique structure allows it to form inclusion complexes with a variety of guest molecules, particularly non-polar compounds.[4]



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Caption: Schematic of β -cyclodextrin forming an inclusion complex.

Applications in Drug Development and Other Industries

The ability of β -cyclodextrin to encapsulate guest molecules has led to its widespread use in the pharmaceutical industry as a complexing agent.[4] Its primary applications include:

- Increasing the solubility of poorly water-soluble drugs.[4]
- Enhancing the bioavailability and stability of active pharmaceutical ingredients.[4]
- Masking unpleasant tastes or odors.
- Reducing gastrointestinal irritation caused by certain drugs.[4]

Beyond pharmaceuticals, β -cyclodextrin is also used in the food, chemical, and agricultural industries.[4]

Arsenic(III) Sulfide (CAS Number: 1303-33-9)

Arsenic(III) sulfide, with the chemical formula As_2S_3 , is an inorganic compound.^[9] It occurs naturally as the mineral orpiment.

Core Chemical Information

Property	Value
IUPAC Name	Diarsenic trisulfide
Molecular Formula	As_2S_3 ^{[3][9]}
Molecular Weight	246.04 g/mol
Appearance	Yellow to orange solid ^[9]
Synonyms	Arsenic trisulfide, Arsenous sulfide, C.I. Pigment Yellow 39 ^[9]

Properties and Reactivity

Arsenic(III) sulfide is insoluble in water but will dissolve in alkaline solutions.^[9] It is a toxic and carcinogenic compound requiring special handling and shipping procedures.^[3] It can be decomposed by nitric acid and reacts with oxidizing agents.

Applications

Historically and in modern applications, arsenic(III) sulfide has been used in:

- The manufacturing of pigments, particularly for yellow and orange colors in glass and ceramics.^[9]
- The production of infrared-transmitting glass and other chalcogenide glasses for infrared optics.
- Pyrotechnics.
- As an electrical semiconductor and photoconductor.^[9]
- In some traditional medicines, and more recently, it has been investigated for the treatment of acute promyelocytic leukemia.

Conclusion

While the investigation into CAS number 1263379-33-9 did not yield a corresponding chemical entity, this guide has provided a comprehensive overview of other, validly identified compounds. It is recommended that the original query be reviewed for accuracy. Should a corrected CAS number be identified, a similar in-depth technical guide can be compiled. The precision of chemical identifiers is paramount, and this exercise underscores the importance of their accurate use in scientific communication and research.

References

- beta-Cyclodextrin | (C₆H₁₀O₅)₇ | CID 444041. PubChem. [\[Link\]](#)
- Lornoxicam | C₁₃H₁₀CIN₃O₄S₂ | CID 54690031. PubChem. [\[Link\]](#)

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